

An In-depth Technical Guide to Carfentrazone-ethyl-d5

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Compound of Interest

Compound Name: Carfentrazon-ethyl-d5

CAS No.: 2140327-60-0

Cat. No.: B15559564

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical and physical properties of Carfentrazone-ethyl-d5, its mechanism of action, and detailed analytical methodologies. Carfentrazone-ethyl-d5 is the deuterium-labeled analog of Carfentrazone-ethyl, a triazolone herbicide.[1] It serves as an invaluable internal standard for quantitative analysis in research and environmental monitoring.

Core Chemical and Physical Properties

Carfentrazone-ethyl-d5 shares most of its physical and chemical properties with its non-labeled counterpart, Carfentrazone-ethyl. The primary difference lies in its increased molecular weight due to the substitution of five hydrogen atoms with deuterium on the ethyl group.[2][3] This isotopic labeling makes it ideal for use in mass spectrometry-based analytical methods.

Below is a summary of its key properties. Data for the unlabeled Carfentrazone-ethyl is included for a comprehensive comparison where d5-specific data is not available.

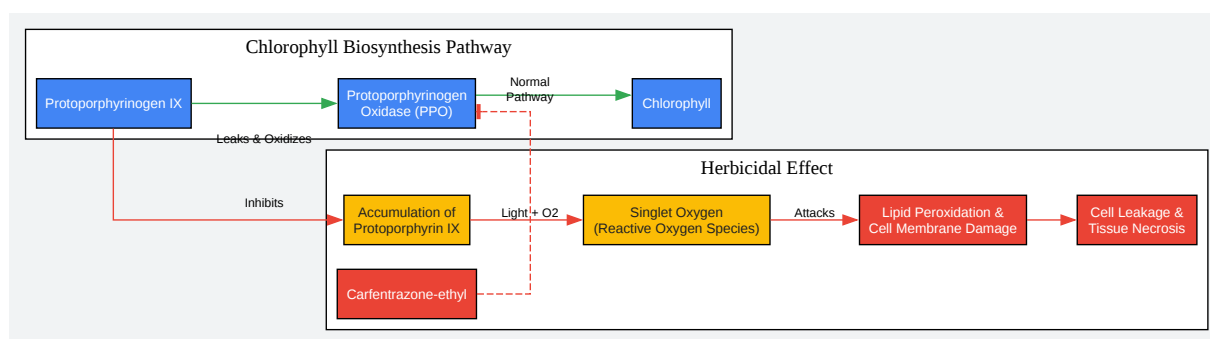
Property	Carfentrazone-ethyl-d5	Carfentrazone-ethyl (unlabeled)
IUPAC Name	1,1,2,2,2-pentadeuterioethyl 2-chloro-3-[2-chloro-5-[4-(difluoromethyl)-3-methyl-5-oxo-1,2,4-triazol-1-yl]-4-fluorophenyl]propanoate[3]	ethyl 2-chloro-3-[2-chloro-5-[4-(difluoromethyl)-3-methyl-5-oxo-1,2,4-triazol-1-yl]-4-fluorophenyl]propanoate[4]
Synonyms	Ethyl-d5 2-chloro-3-{2-chloro-5-[4-(difluoromethyl)-4,5-dihydro-3-methyl-5-oxo-1H-1,2,4-triazol-1-yl]-4-fluorophenyl}propionate[2]	F8426[5]
CAS Number	2140327-60-0[1]	128639-02-1[4]
Molecular Formula	C ₁₅ H ₉ D ₅ Cl ₂ F ₃ N ₃ O ₃ [1]	C ₁₅ H ₁₄ Cl ₂ F ₃ N ₃ O ₃ [4]
Molecular Weight	417.22 g/mol [2]	412.2 g/mol [4]
Accurate Mass	416.068[3]	411.0364312[4]
Physical State	-	Viscous yellow liquid[6]
Boiling Point	-	350-355 °C[6]
Density	-	1.457 g/cm ³ (at 20°C)[6]
Water Solubility	-	12 mg/L (20°C), 22 mg/L (25°C)[4]
Organic Solvent Solubility	-	Miscible with acetone, ethanol, ethyl acetate, methylene chloride[4]
SMILES String	ClC1=C(CC(C(OC([2H])([2H])C([2H])([2H])C([2H])=O)Cl)C=C(N2N=C(C)N(C(F)F)C2=O)C(F)=C1[2]	C(OCC)(=O)C(CC1=CC(=C(C=C1Cl)F)N2C(=O)N(C(=N2)C)C(F)F)Cl

Herbicidal Mechanism of Action

Carfentrazone-ethyl is a Group 14 (G) herbicide that acts as a potent inhibitor of the enzyme protoporphyrinogen oxidase (PPO).[7][8] This enzyme is critical in the chlorophyll and heme biosynthesis pathways. The inhibition of PPO leads to a cascade of cytotoxic events, culminating in rapid cell death and tissue necrosis in susceptible plants.[7]

The key steps in the signaling pathway are:

- **PPO Inhibition:** Carfentrazone-ethyl, after being absorbed by the foliage, inhibits PPO.[5][8]
- **Substrate Accumulation:** This inhibition causes the accumulation of the PPO substrate, protoporphyrinogen IX, in the plant cells.[9]
- **Oxidation and Photosensitization:** Protoporphyrinogen IX leaks from the plastid and is rapidly oxidized to protoporphyrin IX (Proto IX).[9]
- **Reactive Oxygen Species (ROS) Generation:** In the presence of light and oxygen, Proto IX acts as a powerful photosensitizer, generating highly destructive singlet oxygen.
- **Membrane Disruption:** The singlet oxygen initiates lipid peroxidation, leading to the rapid disruption and destruction of cell membranes.[7][8]
- **Cell Death:** The loss of membrane integrity causes cellular contents to leak, resulting in rapid cell collapse, tissue desiccation, and ultimately, plant death.[4] Symptoms of injury can appear within hours of application.[7]



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Mechanism of Action for Carfentrazone-ethyl.

Experimental Protocols: Analysis in Soil

The quantification of Carfentrazone-ethyl and its metabolites in environmental samples like soil requires a robust analytical method. Carfentrazone-ethyl-d5 is used as an internal standard to ensure accuracy. The following protocol is based on established gas chromatography-mass spectrometry (GC/MS) methods.^{[10][11]}

1. Sample Extraction:

- A soil sample is subjected to reflux extraction using an acetonitrile/water mixture.^[11]
- The resulting extract is concentrated using a rotary evaporator to remove the organic solvent (acetonitrile).^[11]

- The remaining aqueous sample is then acidified.[11]

2. Sample Cleanup (Solid-Phase Extraction - SPE):

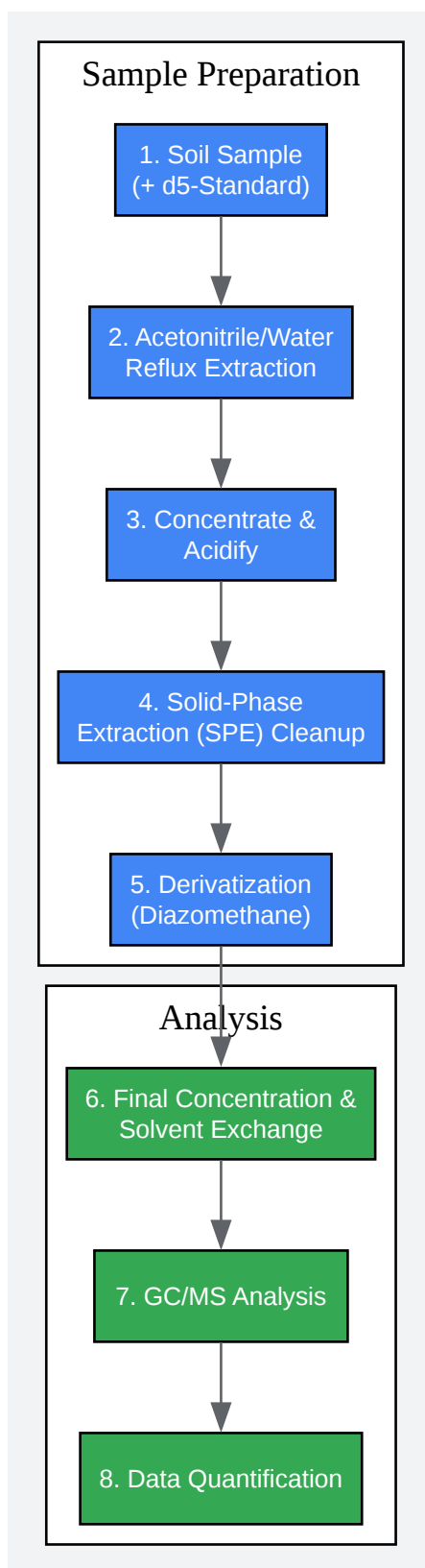
- The acidified aqueous extract is passed through a C18 Solid Phase Extraction (SPE) cartridge for initial cleanup.[11]
- For further cleanup and isolation, a silica gel SPE cartridge can be used.[10]
- The cartridge is first preconditioned with hexane.[10]
- After loading the sample, the cartridge is rinsed with a hexane:ethyl acetate (95:5, v/v) solution.[10]
- The target analytes are then eluted from the cartridge using a hexane:ethyl acetate (8:2, v/v) solution.[10]

3. Derivatization:

- Carfentrazone-ethyl's acid metabolites are not volatile enough for GC analysis and must be derivatized.
- The sample residue is reconstituted in ethyl ether and derivatized with a diazomethane solution to methylate the acid groups.[10][11]

4. Instrumental Analysis:

- The final derivatized sample is concentrated under a nitrogen stream and reconstituted in ethyl acetate.[10]
- The sample is then injected into a GC/MS system for quantitative analysis. The use of Carfentrazone-ethyl-d5 as an internal standard allows for precise quantification by correcting for any analyte loss during sample preparation.



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Analytical workflow for Carfentrazone-ethyl in soil.

Synthesis and Degradation

Synthesis: Carfentrazone-ethyl is typically synthesized via a multi-step chemical process. A common route involves a diazo arylation reaction. This process starts with 1-(5-amino-4-chloro-2-fluorophenyl)-4-difluoromethyl-3-methyl-1H-1,2,4-triazol-5-one, which reacts with acrylic acid to form a key propionic acid intermediate.[5][12] This intermediate is then subjected to an esterification reaction with ethanol in the presence of an acid catalyst (like concentrated sulfuric acid) to yield the final Carfentrazone-ethyl product.[5][12] Alternative one-pot methods using tert-butyl nitrite as a diazotization reagent have also been developed to improve efficiency.[13][14]

Environmental Degradation: Carfentrazone-ethyl is not persistent in the environment and degrades relatively quickly in soil and water.[5][15]

- **Hydrolysis:** The primary degradation pathway is the rapid hydrolysis of the ethyl ester to its free acid metabolite, carfentrazone-chloropropionic acid.[4][7]
- **Further Degradation:** This initial metabolite is then further broken down into a series of other acidic products, including cinnamic, propionic, and benzoic acid derivatives.[4][7]
- **Half-Life:** The environmental half-life can range from a few hours to several days, depending on conditions like pH and microbial activity.[7][16] For instance, the hydrolytic half-life is about 8.6 days at pH 7 but shortens to 3.6 hours at pH 9.[4] Under aerobic aquatic conditions, the half-life can be less than two days.[17] While the parent compound degrades quickly, its major metabolites are more mobile and persistent, though they are not expected to bioaccumulate.[6]

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